

physicochemical properties of 2-(Dimethylamino)pyrimidine-4-carboxylic acid

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Compound of Interest

Compound Name: 2-(Dimethylamino)pyrimidine-4-carboxylic acid

Cat. No.: B1371923

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An In-Depth Technical Guide to the Physicochemical Properties of 2-(Dimethylamino)pyrimidine-4-carboxylic Acid

Introduction: A Versatile Building Block in Modern Drug Discovery

2-(Dimethylamino)pyrimidine-4-carboxylic acid (CAS No. 933759-45-6) is a heterocyclic compound featuring a pyrimidine core, a structure of immense significance in medicinal chemistry.[1][2] Pyrimidine scaffolds are integral components of DNA and RNA and are found in a wide array of therapeutic agents, celebrated for their synthetic accessibility and diverse biological activities.[3] These activities span anti-infective, anticancer, and anti-inflammatory applications, among others.[3] The pyrimidine ring's unique electronic properties and its capacity to form hydrogen bonds often enhance the pharmacokinetic and pharmacodynamic profiles of drug candidates.[3]

Derivatives of this and similar pyrimidine carboxylic acids have been explored for their potential as enzyme inhibitors and for applications in treating diseases like cancer.[4] As a research chemical, **2-(Dimethylamino)pyrimidine-4-carboxylic acid** serves as a valuable starting material for the synthesis of novel bioactive molecules.[5][6]

This guide provides a comprehensive overview of the core physicochemical properties of **2-(Dimethylamino)pyrimidine-4-carboxylic acid**. Understanding these characteristics is

paramount for researchers in drug development, as they fundamentally influence a compound's behavior in biological systems, from solubility and membrane permeability to formulation and receptor interaction. Where experimental data is not publicly available, this document provides robust, field-proven protocols for their determination, empowering scientists to generate the critical data needed for their research endeavors.

Section 1: Core Molecular and Physical Properties

The foundational properties of a compound provide the initial framework for its chemical identity and behavior. These identifiers are critical for sourcing, regulatory compliance, and computational modeling.

Chemical Structure:

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